

Application Notes and Protocols for Assessing Cell Viability in Alpelisib-Treated Cells

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Compound of Interest

Compound Name:	Alpelisib hydrochloride
Cat. No.:	B15144926

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Alpelisib (brand name Piqray) is an orally bioavailable inhibitor of phosphatidylinositol 3-kinase (PI3K) with high specificity for the p110 α isoform, encoded by the PIK3CA gene.^{[1][2][3]} The PI3K/AKT/mTOR signaling pathway is a critical regulator of numerous cellular processes, including cell growth, proliferation, survival, and metabolism.^{[4][5][6]} Mutations in the PIK3CA gene are among the most common genetic alterations in human cancers, leading to the hyperactivation of this pathway and promoting tumorigenesis.^{[4][7]} Alpelisib's targeted action against the p110 α isoform makes it a crucial therapeutic agent for cancers harboring PIK3CA mutations, particularly in HR-positive, HER2-negative advanced breast cancer.^{[2][4]}

Assessing the cytotoxic and cytostatic effects of Alpelisib is fundamental to understanding its therapeutic potential and mechanisms of action. Cell viability assays are essential tools for quantifying the dose-dependent effects of Alpelisib on cancer cell lines, determining key parameters such as the half-maximal inhibitory concentration (IC50), and elucidating potential resistance mechanisms.

Mechanism of Action: The PI3K/AKT/mTOR Signaling Pathway

Alpelisib exerts its anti-tumor effects by inhibiting the p110 α catalytic subunit of PI3K.^{[1][8]} This inhibition prevents the phosphorylation of phosphatidylinositol-4,5-bisphosphate (PIP2) to

phosphatidylinositol-3,4,5-trisphosphate (PIP3). The reduction in PIP3 levels leads to decreased activation of downstream effectors, most notably the serine/threonine kinase AKT. Consequently, the entire PI3K/AKT/mTOR signaling cascade is downregulated, resulting in reduced cell proliferation and increased apoptosis (programmed cell death) in cancer cells that depend on this pathway for survival.[3][4]

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